

Trimesitylphosphine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Trimesitylphosphine**

Cat. No.: **B1301856**

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For Researchers, Scientists, and Drug Development Professionals

Trimesitylphosphine ($P(Mes)_3$), a bulky alkylphosphine, is a crucial ligand in various catalytic reactions, particularly in cross-coupling chemistry. Its steric hindrance and electron-donating properties contribute to its effectiveness in promoting challenging chemical transformations. However, like many organophosphorus compounds, **trimesitylphosphine** requires careful handling to ensure the safety of laboratory personnel and the integrity of experimental results. This in-depth technical guide provides comprehensive information on the safety and handling precautions for **trimesitylphosphine**, detailed experimental protocols for its use, and essential data for risk assessment.

Core Safety and Handling Precautions

Safe handling of **trimesitylphosphine** is paramount and begins with a thorough understanding of its potential hazards. It is essential to consult the Safety Data Sheet (SDS) before use.

1.1 Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **trimesitylphosphine** to minimize the risk of exposure.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields.
Face Shield	Use a face shield in situations with a splash hazard.	
Hand Protection	Chemical-resistant Gloves	Wear compatible chemical-resistant gloves, such as nitrile rubber. Inspect gloves prior to use and dispose of contaminated gloves properly.
Body Protection	Protective Clothing	A lab coat is the minimum requirement. For larger quantities or potential for splashing, a chemical-resistant apron or coveralls should be worn.
Respiratory Protection	Respirator	If engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

1.2 Engineering Controls

Engineering controls are the first line of defense in minimizing exposure to hazardous chemicals.

- Fume Hood: All handling of **trimesitylphosphine**, especially when dealing with the solid powder or creating solutions, should be conducted in a well-ventilated chemical fume hood.
- Inert Atmosphere: Due to its sensitivity to air, **trimesitylphosphine** should be handled under an inert atmosphere, such as in a glovebox, to prevent oxidation.

1.3 Handling and Storage

Proper handling and storage procedures are critical to maintaining the quality of **trimesitylphosphine** and ensuring a safe laboratory environment.

- **Handling:** Avoid creating dust when handling the solid. Use non-sparking tools and ground equipment when transferring large quantities to prevent static discharge. Avoid contact with skin and eyes, and do not ingest or inhale the substance.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from heat, sparks, and open flames. **Trimesitylphosphine** is air-sensitive and should be stored under an inert atmosphere (e.g., argon or nitrogen).

1.4 First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

1.5 Disposal

Dispose of **trimesitylphosphine** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **trimesitylphosphine** is essential for its safe handling and use in experimental design.

Property	Value
Molecular Formula	C ₂₇ H ₃₃ P
Molecular Weight	388.52 g/mol
Appearance	White to off-white crystalline powder
Melting Point	185-188 °C
Solubility	Insoluble in water. Soluble in organic solvents such as toluene and ether.
Stability	Relatively stable under regular conditions but sensitive to strong acids and strong oxidants. Air-sensitive.

Toxicological Information

While specific quantitative toxicological data such as LD50 and LC50 for **trimesitylphosphine** is not readily available in the searched literature, information on related phosphine compounds suggests that it should be handled with care. Organophosphorus compounds can have varying degrees of toxicity.

Toxicity Data	Value
Acute Oral Toxicity	Data not available for trimesitylphosphine. For trimethylphosphine, it is classified as harmful if swallowed.
Acute Dermal Toxicity	Data not available for trimesitylphosphine.
Acute Inhalation Toxicity	May cause respiratory irritation.
Skin Corrosion/Irritation	May cause skin irritation.
Serious Eye Damage/Irritation	May cause eye irritation.

Given the lack of specific data, it is prudent to treat **trimesitylphosphine** as a potentially hazardous substance and to adhere to the stringent handling precautions outlined in this guide.

Experimental Protocols

Trimesitylphosphine is a widely used ligand in palladium-catalyzed cross-coupling reactions. Below are detailed methodologies for its use in Suzuki-Miyaura and Buchwald-Hartwig amination reactions, incorporating essential safety precautions.

4.1 Handling **Trimesitylphosphine** in an Inert Atmosphere (Glovebox)

Due to its air-sensitive nature, all manipulations of solid **trimesitylphosphine** should be performed in a glovebox.

- Preparation: Ensure the glovebox has a dry, inert atmosphere (low levels of O₂ and H₂O).
- Transfer: Weigh the required amount of **trimesitylphosphine** inside the glovebox.
- Dissolution: Dissolve the solid in a dry, degassed solvent (e.g., toluene, THF) that has been brought into the glovebox.
- Sealing: If the reaction is to be performed outside the glovebox, the vessel containing the **trimesitylphosphine** solution must be securely sealed with a septum before removal.

4.2 Suzuki-Miyaura Coupling

This protocol describes a general procedure for the Suzuki-Miyaura coupling of an aryl halide with a boronic acid using a palladium catalyst and **trimesitylphosphine** as a ligand.

- Reaction Setup:

- In a glovebox, add the palladium precursor (e.g., Pd(OAc)₂, 1-5 mol%), **trimesitylphosphine** (1-10 mol%), and a base (e.g., K₃PO₄, 2-3 equivalents) to an oven-dried reaction vessel equipped with a magnetic stir bar.
- Add the aryl halide (1 equivalent) and the boronic acid (1.1-1.5 equivalents).
- Add the desired amount of dry, degassed solvent (e.g., toluene, dioxane).
- Seal the reaction vessel with a septum or screw cap.

- Reaction Execution:

- Remove the sealed vessel from the glovebox.
- Place the vessel in a heating block or oil bath pre-set to the desired reaction temperature (typically 80-110 °C).
- Stir the reaction mixture for the required time (monitored by TLC or GC/LC-MS).

- Work-up:

- Cool the reaction mixture to room temperature.
- Quench the reaction by adding water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

4.3 Buchwald-Hartwig Amination

This protocol outlines a general procedure for the Buchwald-Hartwig amination of an aryl halide with an amine using a palladium catalyst and **trimesitylphosphine**.

- Reaction Setup:

- In a glovebox, add the palladium precursor (e.g., $\text{Pd}_2(\text{dba})_3$, 1-2 mol%) and **trimesitylphosphine** (2-4 mol%) to an oven-dried reaction vessel with a magnetic stir bar.
- Add the aryl halide (1 equivalent) and the amine (1.1-1.2 equivalents).
- Add a strong base (e.g., NaOtBu , 1.2-1.5 equivalents).
- Add the appropriate volume of dry, degassed solvent (e.g., toluene).
- Seal the reaction vessel.

- Reaction Execution:

- Remove the vessel from the glovebox and place it in a preheated heating block or oil bath (typically 80-110 °C).
- Stir the mixture for the necessary duration (monitoring progress by an appropriate analytical technique).

- Work-up:

- After cooling to room temperature, carefully quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product into an organic solvent.
- Wash the combined organic layers, dry, and concentrate.
- Purify the product via column chromatography.

Visualized Workflows

5.1 Safe Handling Workflow for **Trimesitylphosphine**

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